Chemical structure and molecular weight of 2-Chloro-2'-C-Methyladenosine

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Compound of Interest

Compound Name:	*2-Chloro-2'-C-Methyladenosine*
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An In-Depth Technical Guide to 2-Chloro-2'-C-Methyladenosine

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Chloro-2'-C-Methyladenosine**, a notable adenosine analog. The information presented herein is intended to support research and development efforts by providing detailed insights into its chemical properties, biological relevance, and potential applications.

Core Chemical Identity

2-Chloro-2'-C-Methyladenosine is a synthetic nucleoside analog characterized by the presence of a chlorine atom at the 2-position of the adenine base and a methyl group at the 2'-position of the ribose sugar. These modifications distinguish it from endogenous adenosine and other adenosine derivatives, imparting unique chemical and biological properties.

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Chemical Structure and Nomenclature

The precise chemical identity of a compound is fundamental to its scientific study and application. The structural and naming conventions for **2-Chloro-2'-C-Methyladenosine** are outlined below.

Table 1: Chemical Identification of **2-Chloro-2'-C-Methyladenosine**

Identifier	Value
IUPAC Name	(2R,3R,4R,5R)-2-(6-amino-2-chloro-9H-purin-9-yl)-5-(hydroxymethyl)-3-methyltetrahydrofuran-3,4-diol
CAS Number	205171-11-5[1][2]
Molecular Formula	$C_{11}H_{14}ClN_5O_4$
SMILES	OC[C@@H]1(C)O1

Diagram 1: Chemical Structure of **2-Chloro-2'-C-Methyladenosine**



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A simplified representation of the synthetic steps for producing modified nucleosides.

The synthesis of related compounds often involves protecting the reactive hydroxyl and amino groups, followed by regioselective chlorination and methylation reactions. The final step typically involves the removal of these protecting groups to yield the desired product, which is then purified and characterized using techniques like NMR and mass spectrometry.

Biological Activity and Mechanism of Action

As an adenosine analog, **2-Chloro-2'-C-Methyladenosine** is anticipated to interact with biological systems that recognize adenosine. Adenosine and its analogs are known to exert a

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wide range of physiological effects, primarily through the activation of adenosine receptors (A_1, A_2A, A_2B, and A_3). These receptors are G-protein coupled receptors involved in numerous signaling pathways.

The modifications at the 2- and 2'-positions of **2-Chloro-2'-C-Methyladenosine** are expected to influence its binding affinity and efficacy at these receptors, as well as its metabolic stability. For instance, the 2-chloro substitution in similar adenosine analogs has been shown to confer resistance to deamination by adenosine deaminase, thereby prolonging the compound's biological half-life.

While specific studies on the biological activity of **2-Chloro-2'-C-Methyladenosine** are limited, research on structurally similar compounds suggests potential applications in areas where modulation of adenosine signaling is beneficial. For example, various 2'-C-methyladenosine derivatives have been investigated for their antiviral properties, particularly against flaviviruses like Zika virus and Yellow Fever virus. [3][4][5][6][7][8][9][10]These compounds can act as inhibitors of viral RNA-dependent RNA polymerase. [8]

Potential Applications in Research and Drug Development

The unique structure of **2-Chloro-2'-C-Methyladenosine** makes it a compound of interest for several research and therapeutic areas:

- Antiviral Research: Given the known antiviral activity of other 2'-C-methylated nucleosides, this compound could be a valuable tool for investigating the replication mechanisms of various RNA viruses and for the development of novel antiviral agents. [3][4][5][6][7][8][9][10]* Adenosine Receptor Research: It can be used as a pharmacological tool to probe the structure and function of adenosine receptors and to understand the impact of specific chemical modifications on receptor binding and activation.

- Oncology: Some adenosine analogs have demonstrated potential in cancer therapy. [10]The specific properties of **2-Chloro-2'-C-Methyladenosine** may warrant its investigation in various cancer models.

Experimental Considerations and Protocols

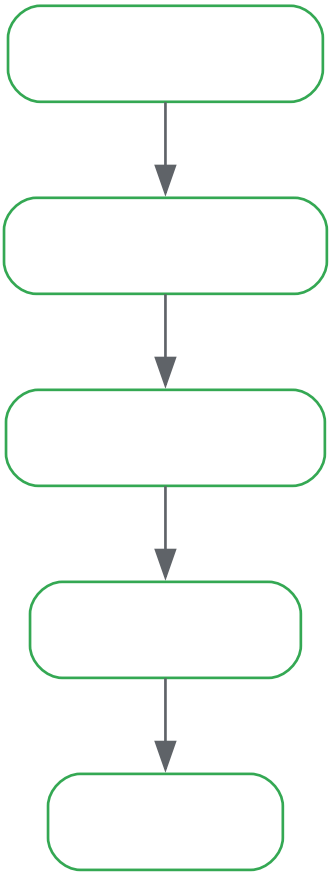
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When working with **2-Chloro-2'-C-Methyladenosine**, it is essential to follow standard laboratory safety procedures. A Safety Data Sheet (SDS) should be consulted for detailed handling and safety information. [11]

Sample Preparation

For in vitro experiments, stock solutions are typically prepared in a suitable organic solvent, such as dimethyl sulfoxide (DMSO), at a high concentration. [2]Subsequent dilutions to the final working concentration should be made in the appropriate aqueous buffer or cell culture medium. It is important to consider the final concentration of the solvent in the experimental setup to avoid any solvent-induced artifacts.

Diagram 3: Workflow for In Vitro Assay Preparation



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A general procedure for preparing **2-Chloro-2'-C-Methyladenosine** for biological assays.

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Antiviral Activity Assay (Example Protocol)

The following is a generalized protocol for assessing the antiviral activity of a compound like **2-Chloro-2'-C-Methyladenosine** against an RNA virus in a cell-based assay.

- Cell Seeding: Plate a suitable host cell line (e.g., Vero cells for many viruses) in a 96-well plate at a density that will result in a confluent monolayer on the day of infection.
- Compound Preparation: Prepare serial dilutions of **2-Chloro-2'-C-Methyladenosine** in cell culture medium.
- Infection: Infect the cells with the virus at a predetermined multiplicity of infection (MOI).
- Treatment: After a short adsorption period, remove the viral inoculum and add the media containing the different concentrations of the compound.
- Incubation: Incubate the plates for a period sufficient for the virus to replicate and cause a cytopathic effect (CPE) or for viral protein expression to be detectable.
- Endpoint Analysis: Assess the antiviral activity by a suitable method, such as:
  - CPE Reduction Assay: Visually score the reduction in virus-induced cell death.
  - MTT/XTT Assay: Quantify cell viability.
  - Immunofluorescence Assay: Detect the expression of viral antigens using specific antibodies. [5] * RT-qPCR: Quantify the amount of viral RNA.

Conclusion

2-Chloro-2'-C-Methyladenosine is a synthetically modified nucleoside with the potential for diverse applications in biomedical research. Its unique chemical structure, combining a chlorinated purine base with a methylated ribose, suggests that it may possess interesting biological activities, particularly as a modulator of adenosine signaling pathways and as a potential antiviral agent. Further detailed studies are required to fully elucidate its pharmacological profile and to explore its therapeutic potential. This guide provides a foundational understanding of its chemical and physical properties to aid researchers in their future investigations.

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References

- Synthesis of the 2-chloro analogues of 3'-deoxyadenosine, 2',3'-dideoxyadenosine, and 2',3'-didehydro-2',3'-dideoxyadenosine as potential antiviral agents. PubMed. Available at: [Link]
- 2-Chloro-2′-β-C-methyladenosine. MedChemExpress (Chinese). Available at: [Link]
- Combating yellow fever virus with 7-deaza-7-fluoro-2′-C-methyladenosine. Antimicrobial Agents and Chemotherapy. Available at: [Link]
- Combating yellow fever virus with 7-deaza-7-fluoro-2′-C-methyladenosine. PMC. Available at: [Link]
- Synthesis of Fluorinated Nucleosides/Nucleotides and Their Antiviral Properties. PMC. Available at: [Link]
- 7-Deaza-7-fluoro-2'-C-methyladenosine inhibits Zika virus infection and viral-induced neuroinflammation. PubMed. Available at: [Link]
- The Viral Polymerase Inhibitor 7-Deaza-2'-C-Methyladenosine Is a Potent Inhibitor of In Vitro Zika Virus Replication and Delays Disease Progression in a Robust Mouse Infection Model. PMC. Available at: [Link]
- The Viral Polymerase Inhibitor 7-Deaza-2'-C-Methyladenosine Is a Potent Inhibitor of In Vitro Zika Virus Replication and Delays Disease Progression in a Robust Mouse Infection Model. PLOS Neglected Tropical Diseases. Available at: [Link]
- 2'-C-Methyladenosine Is a Potent Inhibitor of In Vitro Zika Virus Replication and Delay. ScienceOpen. Available at: [Link]
- Physicochemical properties, pharmacokinetic studies, DFT approach, and antioxidant activity of nitro and chloro indolinone derivatives. PMC. Available at: [Link]
- Synthesis and biological evaluation of novel flexible nucleoside analogues that inhibit flavivirus replication in vitro. PMC. Available at: [Link]
- Antiviral and Immunomodulatory Effects of 7-Deaza-2-methyladenosine (7DMA) in a Susceptible Mouse Model of Usutu Virus Infection. PMC. Available at: [Link]

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- A New Synthesis of 2-chloro-2′-deoxyadenosine (Cladribine), CdA). ResearchGate. Available at: [Link]
- The Viral Polymerase Inhibitor 7-Deaza-2'-C-Methyladenosine Is a Potent Inhibitor of In Vitro Zika Virus Replication and Delays Disease Progression in a Robust Mouse Infection Model. PubMed. Available at: [Link]
- The mechanism of action of beta-D-2'-deoxy-2'-fluoro-2'-C-methylcytidine involves a second metabolic pathway leading to beta-D-2'-deoxy-2'-fluoro-2'-C-methyluridine 5'-triphosphate, a potent inhibitor of the hepatitis C virus RNA-dependent RNA polymerase. PubMed. Available at: [Link]
- Cas 123-11-5,p-Anisaldehyde. LookChem. Available at: [Link]
- RIFM fragrance ingredient safety assessment, p -methoxybenzaldehyde, CAS Registry Number 123-11-5. Food and Chemical Toxicology. Available at: [Link]

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Sources

- 1. 2-Chloro-2â²-Î²-C-methyladenosine 205171-11-5_Nucleoside Antimetabolite/Analog_Cell Cycle_Signaling Pathways_Products_PeptideDB [peptidedb.com]
- 2. 2-Chloro-2′-β-C-methyladenosine | 腺嘌呤核苷类似物 | MCE [medchemexpress.cn]
- 3. Combating yellow fever virus with 7-deaza-7-fluoro-2′-C-methyladenosine - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 7-Deaza-7-fluoro-2'-C-methyladenosine inhibits Zika virus infection and viral-induced neuroinflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The Viral Polymerase Inhibitor 7-Deaza-2’-C-Methyladenosine Is a Potent Inhibitor of In Vitro Zika Virus Replication and Delays Disease Progression in a Robust Mouse Infection Model - PMC [pmc.ncbi.nlm.nih.gov]

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- 6. The Viral Polymerase Inhibitor 7-Deaza-2’-C-Methyladenosine Is a Potent Inhibitor of In Vitro Zika Virus Replication and Delays Disease Progression in a Robust Mouse Infection Model | PLOS Neglected Tropical Diseases [journals.plos.org]
- 7. scienceopen.com [scienceopen.com]
- 8. Antiviral and Immunomodulatory Effects of 7-Deaza-2-methyladenosine (7DMA) in a Susceptible Mouse Model of Usutu Virus Infection - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The Viral Polymerase Inhibitor 7-Deaza-2'-C-Methyladenosine Is a Potent Inhibitor of In Vitro Zika Virus Replication and Delays Disease Progression in a Robust Mouse Infection Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. medchemexpress.com [medchemexpress.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]

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